

4-Chloropyridazin-3-ol molecular weight and formula

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Compound of Interest

Compound Name: 4-Chloropyridazin-3-ol

Cat. No.: B156340

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An In-Depth Technical Guide to 4-Chloropyridazin-3-ol

For researchers, scientists, and professionals engaged in drug development, a precise understanding of chemical compounds is paramount. This guide provides core technical data on **4-Chloropyridazin-3-ol**, a heterocyclic compound of interest in medicinal chemistry.

Physicochemical Properties

4-Chloropyridazin-3-ol, also known by its CAS Number 1677-79-8, is a pyridazinone derivative. The fundamental molecular characteristics of this compound are summarized below.
[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value
Molecular Formula	C ₄ H ₃ CIN ₂ O
Molecular Weight	130.53 g/mol

Chemical Structure

The structural arrangement of atoms within **4-Chloropyridazin-3-ol** is crucial for understanding its reactivity and potential interactions in biological systems. The diagram below illustrates its chemical structure.

Caption: Chemical structure of **4-Chloropyridazin-3-ol**.

This guide serves as a foundational reference for **4-Chloropyridazin-3-ol**, providing essential data for laboratory and development applications. No experimental protocols were cited in the provided information.

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